Application Note: Comprehensive Analytical Characterization of 5-Methyl-3-nitropicolinonitrile

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Compound of Interest

Compound Name:	*5-Methyl-3-nitropicolinonitrile*
CAS No.:	*1089330-68-6*
Cat. No.:	*B1343261*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **5-Methyl-3-nitropicolinonitrile** is a substituted pyridine derivative of interest in medicinal chemistry and materials science. Its synthesis requires rigorous analytical characterization to confirm the chemical structure, assess purity, and identify any potential impurities. This document provides a comprehensive guide with detailed protocols for the analytical characterization of **5-Methyl-3-nitropicolinonitrile** using a suite of modern chromatographic and spectroscopic techniques.

Physicochemical Properties

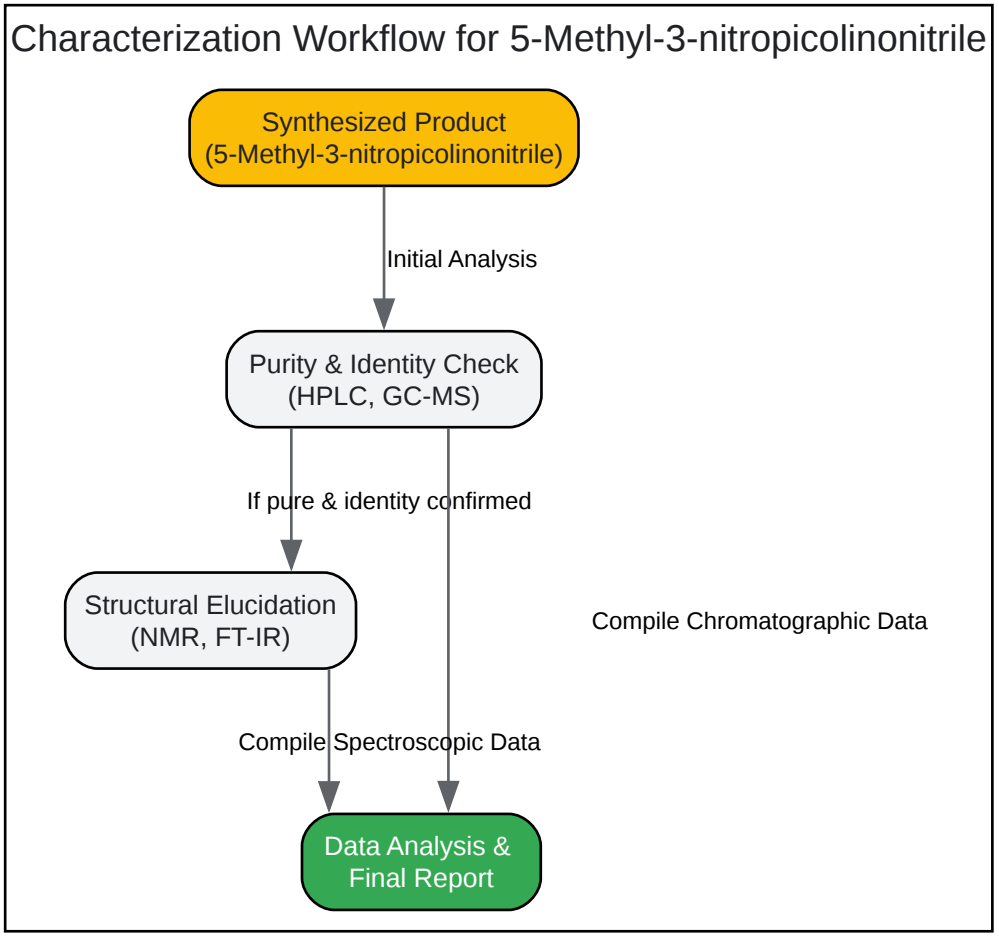
A summary of the key physicochemical properties for **5-Methyl-3-nitropicolinonitrile** is essential for its handling and analysis.

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Property	Value
CAS Number	Not readily available; may be a novel compound.
Molecular Formula	$C_7H_5N_3O_2$
Molecular Weight	163.14 g/mol
Appearance	Expected to be a yellow to brown crystalline solid.

Analytical Workflow

A systematic approach is crucial for the complete characterization of the compound. The general workflow involves preliminary identification and purity assessment by chromatographic methods, followed by definitive structural elucidation using spectroscopic techniques.



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Caption: Logical workflow for the analytical characterization.

Chromatographic Methods

Chromatographic techniques are fundamental for separating the target compound from impurities and providing quantitative purity analysis.

High-Performance Liquid Chromatography (HPLC)

HPLC with UV detection is a robust method for determining the purity of non-volatile and thermally stable compounds.

Experimental Protocol:

- Sample Preparation: Accurately weigh and dissolve approximately 1 mg of the sample in 1 mL of the initial mobile phase composition (e.g., 80:20 Water:Acetonitrile) to create a 1 mg/mL stock solution. Further dilute as necessary.
- Instrumentation: Use a standard HPLC system equipped with a UV-Vis or Diode Array Detector (DAD).
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 150 mm × 4.6 mm, 5.0 µm particle size).[1]
  - Mobile Phase: A gradient of Acetonitrile (A) and 0.1% Formic Acid in Water (B).
  - Gradient Program: Start with 20% A, ramp to 95% A over 15 minutes, hold for 2 minutes, and return to initial conditions.
  - Flow Rate: 1.0 mL/min.[1]
  - Column Temperature: 30 °C.
  - Detection Wavelength: 254 nm and 310 nm, selected based on the chromophores (nitro group, pyridine ring).

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- Injection Volume: 10 µL.

- Data Analysis: Integrate the peak areas to calculate the purity of the main component as a percentage of the total area.

Table 1: Representative HPLC Data

Parameter	Value
Retention Time (t_R)	~8.5 min
Purity (Area %)	>98.5%

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for identifying and quantifying volatile compounds, confirming molecular weight, and providing structural information through fragmentation patterns.[2]

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of the sample (~100 µg/mL) in a volatile organic solvent such as Dichloromethane or Ethyl Acetate.

- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer with an Electron Ionization (EI) source.[3]

- GC Conditions:

  - Column: HP-5ms or equivalent non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness).[2]

  - Carrier Gas: Helium at a constant flow of 1.0 mL/min.[3]

  - Inlet Temperature: 250 °C.

  - Injection Mode: Split (e.g., 50:1 ratio).

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- Oven Program: Initial temperature of 80 °C (hold 2 min), ramp at 15 °C/min to 280 °C (hold 5 min).[3]

- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.[3]
  - Source Temperature: 230 °C.[3]
  - Mass Range: Scan from m/z 40 to 350.

Table 2: Predicted GC-MS Data

Parameter	Value	Interpretation
Retention Time (t_R)	~10.2 min	-
Molecular Ion $[M]^+$	m/z 163	Confirms Molecular Weight
Key Fragments	m/z 133, 117, 90	Loss of NO, NO_2, and subsequent fragments

Spectroscopic Methods

Spectroscopic analysis provides definitive confirmation of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise arrangement of atoms in a molecule.[4][5]

Experimental Protocol:

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) containing 0.03% Tetramethylsilane (TMS) as an internal standard.[3]

- Instrumentation: A 400 MHz or higher field NMR spectrometer.

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- Acquisition:
  - ^{1}H NMR: Standard single-pulse experiment.
  - ^{13}C NMR: Standard proton-decoupled pulse program.
- Data Analysis: Analyze chemical shifts, coupling constants, and integration to assign the structure.

Table 3: Predicted ^{1}H NMR Data (400 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.95	d (J ≈ 2.0 Hz)	1H	H-6 (Pyridine)
~8.40	d (J ≈ 2.0 Hz)	1H	H-4 (Pyridine)
~2.70	s	3H	$-CH_3$

Table 4: Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
~154.0	C-6
~148.5	C-5
~145.0	C-2
~135.0	C-3 ($C-NO_2$)
~125.0	C-4
~115.5	$-C\equiv N$
~19.0	$-CH_3$

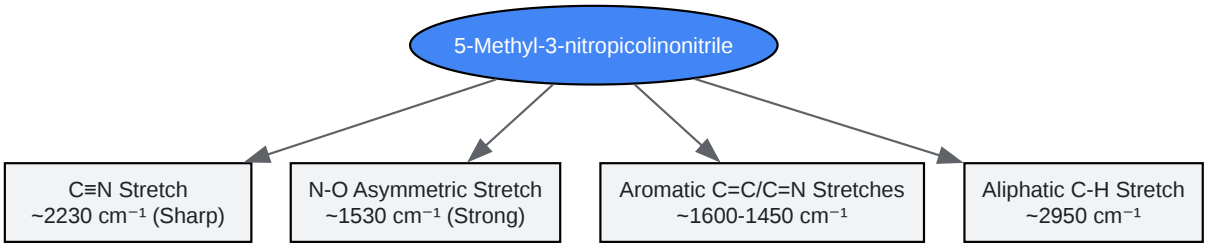
Fourier-Transform Infrared (FT-IR) Spectroscopy

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FT-IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.[6]

Experimental Protocol:

- Sample Preparation: For a solid sample, place a small amount directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: An FT-IR spectrometer with an ATR accessory.
- Data Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.[3]
  - Place the sample on the crystal and collect the sample spectrum.
  - Parameters: Scan from 4000 to 400 cm^{-1}, with a resolution of 4 cm^{-1} and an average of 16 scans.[3]
- Data Analysis: Identify characteristic absorption bands corresponding to the molecule's functional groups.



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Caption: Key functional groups and their expected FT-IR regions.

Table 5: Expected FT-IR Absorption Bands

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Wavenumber (cm^{-1})	Intensity	Functional Group
~3100-3000	Medium-Weak	Aromatic C-H Stretch
~2980-2850	Weak	Aliphatic C-H Stretch (-CH_3)
~2235-2220	Sharp, Strong	C≡N Stretch (Nitrile)[7]
~1600, ~1470	Medium	Aromatic C=C and C=N Stretches
~1540-1520	Strong	Asymmetric N-O Stretch (Nitro)
~1360-1340	Strong	Symmetric N-O Stretch (Nitro)

Conclusion

The combination of HPLC and GC-MS provides reliable data on the purity and molecular weight of **5-Methyl-3-nitropicolinonitrile**. Definitive structural confirmation is achieved through the detailed analysis of ^{1}H NMR, ^{13}C NMR, and FT-IR spectra. The application of these orthogonal analytical techniques ensures a comprehensive characterization, confirming the identity, purity, and structural integrity of the synthesized compound, which is critical for its application in research and development.

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